

# Quantitative Selectivity Profile of T-26c

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## Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

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The following table consolidates the key potency and selectivity data for **T-26c** from scientific sources.

Target Enzyme	Potency Value (IC <sub>50</sub> )	Selectivity Ratio vs. MMP-13	Assay Type
MMP-13	0.0069 nM (6.9 pM) [1]	-	Inhibition of human MMP13 catalytic domain [1]
MMP-2	18 nM [1]	>2,600-fold	Cell-free assay [1] [2]
MMP-10	160 nM [1]	>23,000-fold	Cell-free assay [1]
MMP-3	600 nM [1]	>86,000-fold	Cell-free assay [1]
MMP-8	780 nM [1]	>113,000-fold	Cell-free assay [1]
MMP-1, MMP-7, MMP-9, MMP-14, TACE	>10,000 nM [1]	>1,400,000-fold	Cell-free assay [1]

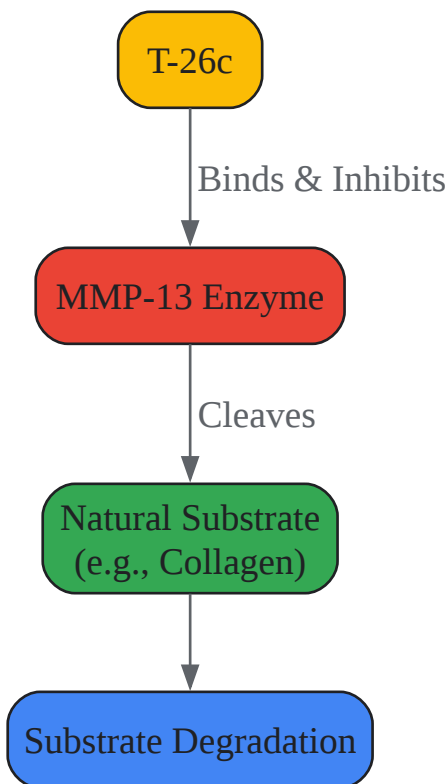
## Experimental Protocols for Key Assays

The primary data on **T-26c** is derived from standardized biochemical and structural biology techniques.

- **In Vitro Potency Assay:** The IC<sub>50</sub> value for MMP-13 was determined by measuring the inhibition of the catalytic activity of the **human MMP-13 catalytic domain** [1]. This is a cell-free biochemical assay that assesses the compound's direct ability to block the enzyme's function.
- **Off-Target Selectivity Assessment:** The selectivity profile was established by testing **T-26c** against a panel of related metalloenzymes (including other MMPs and TACE) using similar cell-free enzymatic assays to determine their respective IC<sub>50</sub> values [1].
- **Structural Biology:** The molecular basis of **T-26c**'s interaction with MMP-13 has been elucidated. The 3D structure of the probe bound to its target is available in the **Protein Data Bank (PDB) under the identifier 3WV1** [1].

## Mechanism of Action & Pathway

**T-26c** functions by directly and selectively inhibiting the enzyme Matrix Metalloproteinase-13 (MMP-13), also known as Collagenase 3. The following diagram illustrates the logical relationship between **T-26c** binding and its primary cellular effect.



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> **T-26c** binds to the active site of MMP-13, preventing the enzyme from cleaving its natural substrates and halting downstream degradation processes.

## Application Notes for Researchers

- **In Vitro Formulation:** For cell-based experiments, **T-26c** is typically dissolved in **DMSO** at a high concentration (e.g., 40 mg/mL or 83.41 mM). It is insoluble in water or ethanol [2].
- **Probe Status:** According to ChemicalProbes.org, **T-26c** is a recommended chemical probe for MMP-13, though its SERP (Standards for Experimental Probe Reporting) review was ongoing as of its last update in 2020 [1].

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## References

1. Probe T-26c [chemicalprobes.org]
2. T-26c | MMP inhibitor | Mechanism | Concentration [selleckchem.com]

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